

# Proper Disposal of NO-30: A Guide for Laboratory Professionals

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## Compound of Interest

Compound Name: NO-30

Cat. No.: B3050570

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This document provides comprehensive guidance on the proper disposal procedures for substances designated as **NO-30** within a laboratory setting. Given that "NO-30" may not be a universally recognized chemical identifier, this guide will address the disposal of hazardous chemical waste with a focus on chlorinated solvents, for which "Refrigerant-30" (Dichloromethane) is a known synonym. Researchers and drug development professionals should always consult their institution's specific safety protocols and the material safety data sheet (MSDS) for the particular substance being handled.

## I. Pre-Disposal Safety and Handling

Before beginning any disposal process, ensure all necessary personal protective equipment (PPE) is worn, including safety goggles, chemical-resistant gloves, and a lab coat. All handling of hazardous materials should be conducted within a properly functioning chemical fume hood to minimize inhalation exposure.<sup>[1]</sup>

Key Handling Precautions:

- Avoid direct contact with skin and eyes.<sup>[1]</sup>
- Prevent inhalation of vapors by working in a well-ventilated area.<sup>[2]</sup>
- Store waste in properly sealed and labeled containers away from heat sources and direct sunlight.<sup>[2][3]</sup>

- Do not store hazardous liquids on shelves above eye level.[2]

## II. Waste Identification and Segregation

Proper identification and segregation of chemical waste are critical to ensure safe disposal and regulatory compliance.

- Consult the MSDS: The Material Safety Data Sheet is the primary source of information for chemical properties, hazards, and disposal instructions.
- Waste Segregation: Never mix different types of chemical waste. Separate halogenated from non-halogenated solvents.[4] Aqueous waste should be kept separate from solvent waste.[4] Incompatible chemicals, such as acids and bases, or oxidizers and flammable materials, must be stored separately to prevent dangerous reactions.[3]

## III. Disposal Procedure for Chlorinated Solvents (e.g., Dichloromethane)

Dichloromethane (also known as Methylene Chloride or Refrigerant-30) is a common chlorinated solvent.[5] Due to its toxicity and potential carcinogenicity, it must be disposed of as hazardous waste.[5]

Step-by-Step Disposal:

- Container Selection: Collect waste Dichloromethane in a designated, leak-proof, and clearly labeled waste container. The container should be made of a material compatible with chlorinated solvents.
- Labeling: The waste container must be labeled with the words "Hazardous Waste" and the full chemical name, "Dichloromethane." [4] The label should also include the date when the waste was first added to the container.
- Accumulation: Keep the waste container closed at all times, except when adding waste. Store the container in a designated satellite accumulation area within the laboratory.
- Requesting Pickup: Once the container is nearly full (e.g., three-quarters full) or has reached the accumulation time limit set by your institution (often 150 days), submit a hazardous

waste pickup request through your institution's Environmental Health and Safety (EHS) department.[4]

- Professional Disposal: Do not pour Dichloromethane or any other chlorinated solvent down the drain.[2] Professional hazardous waste disposal services will incinerate or otherwise treat the chemical in accordance with federal, state, and local regulations.

## IV. General Chemical Waste Disposal Principles

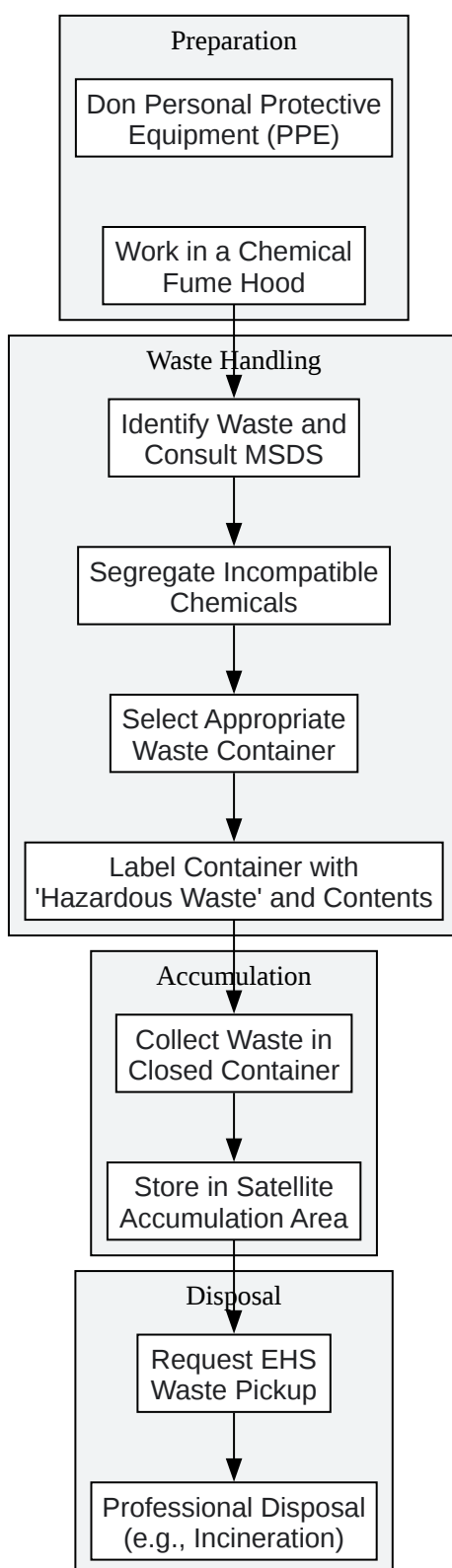
For other chemical waste that may be designated "**NO-30**," follow these general principles:

- Neutralization: For acidic or basic waste, neutralization may be an appropriate step before disposal. For example, dilute acids can be slowly added to a solution of sodium carbonate or sodium hydroxide until the pH is between 5 and 10.[4] Always perform this in a fume hood with appropriate PPE.
- Container Rinsing: For empty containers that held hazardous chemicals, triple rinse the container with a suitable solvent.[6] The rinsate should be collected and disposed of as hazardous waste.[6]
- Spill Management: In the event of a spill, evacuate non-essential personnel, ensure adequate ventilation, and use appropriate spill containment and cleanup materials.[2] Report the spill to your institution's safety officer.[2]

## Quantitative Data Summary

Parameter	Guideline	Source
Storage of Flammable Liquids	Max 60 gallons of flammable materials with a flashpoint at or below 140°F in an approved hazmat warehouse.	[7]
	Max 120 gallons of combustibles with a flashpoint at or above 140°F in a single hazmat warehouse.	[7]
Acid Neutralization	Dilute acid to ~5% by volume in an ice-water bath.	[4]
	Prepare a 5-10% base solution (sodium carbonate or sodium hydroxide) for nitric and perchloric acid.	[4]
	Final pH of neutralized solution should be between 5 and 10.	[4]
Container Rinsing	Fill container 1/4 full with water for triple rinsing.	[6]
	Roll or tip the container for at least 30 seconds during each rinse.	[6]

## Experimental Workflow: Chemical Waste Disposal



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Caption: Logical workflow for the proper disposal of hazardous chemical waste in a laboratory setting.

This guide is intended to provide essential safety and logistical information for the proper disposal of "NO-30" and other hazardous chemical waste. By adhering to these procedures, researchers can ensure a safe laboratory environment and maintain compliance with regulatory standards.

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- To cite this document: BenchChem. [Proper Disposal of NO-30: A Guide for Laboratory Professionals]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b3050570#no-30-proper-disposal-procedures]

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